

# Physical properties of 2-Cyano-N-methylacetamide (melting point, solubility)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Cyano-N-methylacetamide

Cat. No.: B041196

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## Technical Guide: Physical Properties of 2-Cyano-N-methylacetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-Cyano-N-methylacetamide** (CAS No: 6330-25-2), focusing on its melting point and solubility. The information is compiled to assist researchers and professionals in drug development and organic synthesis.

## Quantitative Data Summary

The physical properties of **2-Cyano-N-methylacetamide** are summarized below. Data has been aggregated from various sources, and variations in reported values, particularly for the melting point, may be attributed to the purity of the sample and the analytical method employed.

Table 1: Melting Point of **2-Cyano-N-methylacetamide**

Property	Reported Value (°C)	Notes
Melting Point	82	Commonly cited value.[1][2][3][4]
Melting Point	98 - 100	-
Melting Point	100 - 102	-
Melting Point	99	After recrystallization from toluene.[2]

Table 2: Solubility of 2-Cyano-N-methylacetamide

Solvent	Solubility Description	Notes
Methanol	Soluble	[2][3]
DMSO	Soluble	[2][3]
Water	Not Available	A Safety Data Sheet indicates water solubility data is not available[5]. However, the related compound, 2-cyanoacetamide, is soluble in water[6][7].
Other	-	While specific data for 2-Cyano-N-methylacetamide is limited, a study on the similar compound 2-cyanoacetamide showed solubility in N,N-dimethylformamide, acetone, acetonitrile, ethanol, and other organic solvents. The solubility order was found to be N,N-dimethylformamide > acetone > water > acetonitrile > methanol > ethanol[8][9].

## Experimental Protocols

Detailed methodologies for determining the physical properties cited are crucial for reproducibility and comparison. The following sections describe standard protocols for measuring melting point and solubility.

The melting point of a solid is the temperature range over which it transitions from a solid to a liquid. This property is a key indicator of purity. Impurities typically cause a depression and broadening of the melting point range[10][11].

**Principle:** A small, finely powdered sample of the solid is packed into a capillary tube and heated at a controlled rate. The temperatures at which melting begins and is complete are recorded as the melting point range.

**Apparatus:**

- Melting point apparatus (e.g., DigiMelt or a Thiele tube with an oil bath)
- Glass capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- Sample of **2-Cyano-N-methylacetamide**

**Procedure:**

- **Sample Preparation:** A small amount of the dry **2-Cyano-N-methylacetamide** is finely powdered. The open end of a capillary tube is pushed into the powder.
- **Sample Packing:** The tube is inverted and tapped gently to compact the sample into the sealed end. The packed sample should be approximately 1-2 mm high[11].
- **Measurement:**
  - The capillary tube is placed in the heating block of the melting point apparatus[10].
  - For an unknown compound, a rapid heating ramp (10-20 °C/min) can be used to find an approximate melting range[10].

- For a precise measurement, the temperature is brought to about 10-15 °C below the expected melting point.
- The heating rate is then slowed to 1-2 °C per minute to ensure thermal equilibrium.
- Data Recording:
  - T1: The temperature at which the first drop of liquid appears.
  - T2: The temperature at which the entire sample has completely liquefied.
  - The melting point is reported as the range T1 - T2.

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The gravimetric method is a common technique for quantifying the solubility of a solid in a liquid.

Principle: A saturated solution is prepared at a specific temperature. A known volume of this solution is then taken, the solvent is evaporated, and the mass of the remaining solute is measured.

Apparatus:

- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe with a filter)
- Evaporating dish or beaker

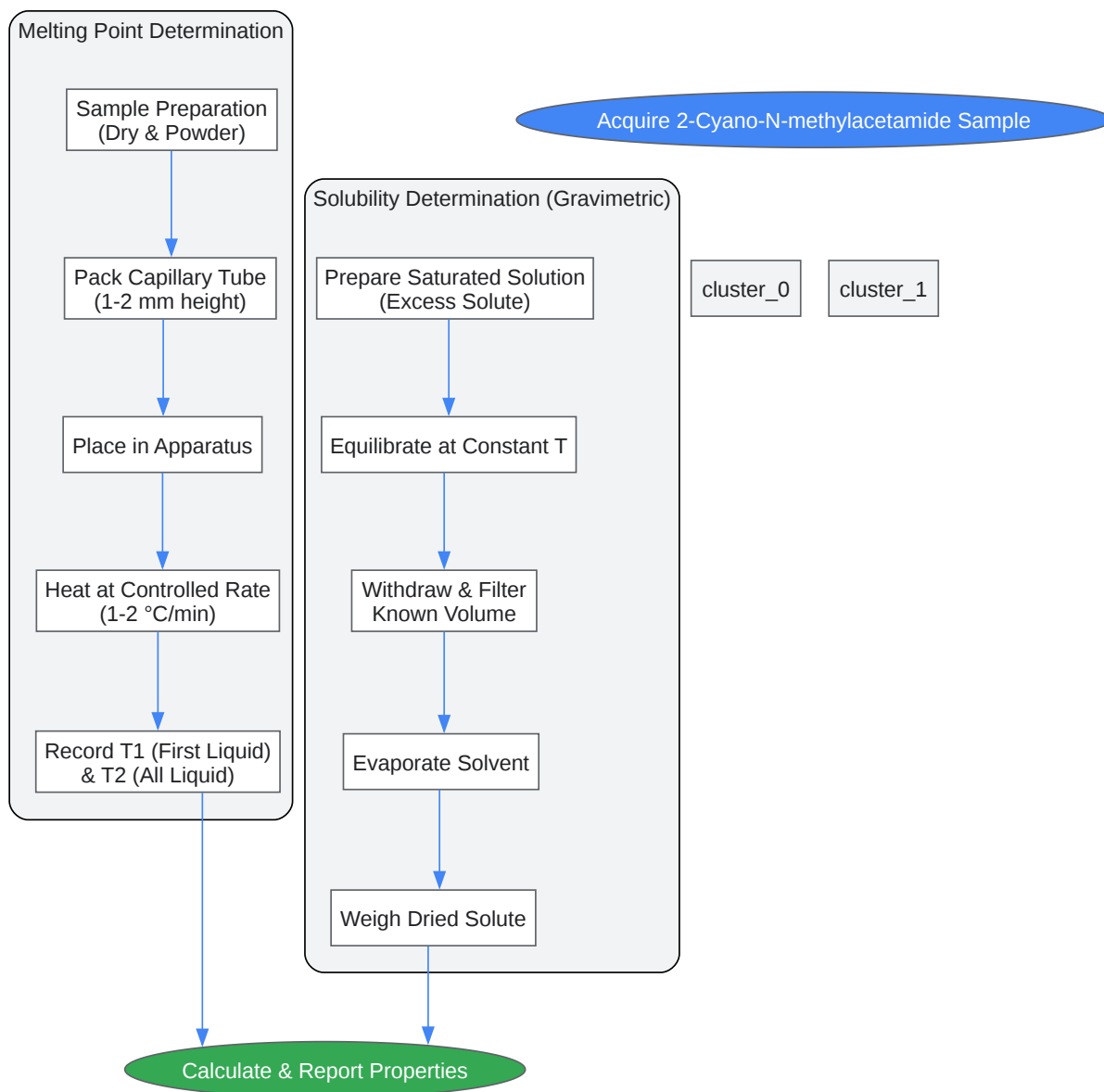
Procedure:

- Saturation: An excess amount of **2-Cyano-N-methylacetamide** is added to a known volume of the desired solvent (e.g., methanol) in a sealed flask.

- **Equilibration:** The flask is placed in a thermostatic shaker bath set to a constant temperature and agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- **Sample Withdrawal:** The solution is allowed to stand to let undissolved solids settle. A precise volume of the clear supernatant is carefully withdrawn using a pipette fitted with a filter to prevent the transfer of any solid particles.
- **Solvent Evaporation:** The withdrawn sample is transferred to a pre-weighed evaporating dish. The solvent is carefully evaporated under reduced pressure or in a fume hood.
- **Mass Measurement:** The dish containing the dried solute is weighed. The mass of the dissolved solid is calculated by subtracting the initial mass of the empty dish.
- **Calculation:** The solubility is then expressed in terms of mass per volume (e.g., g/100 mL) or moles per liter (mol/L).

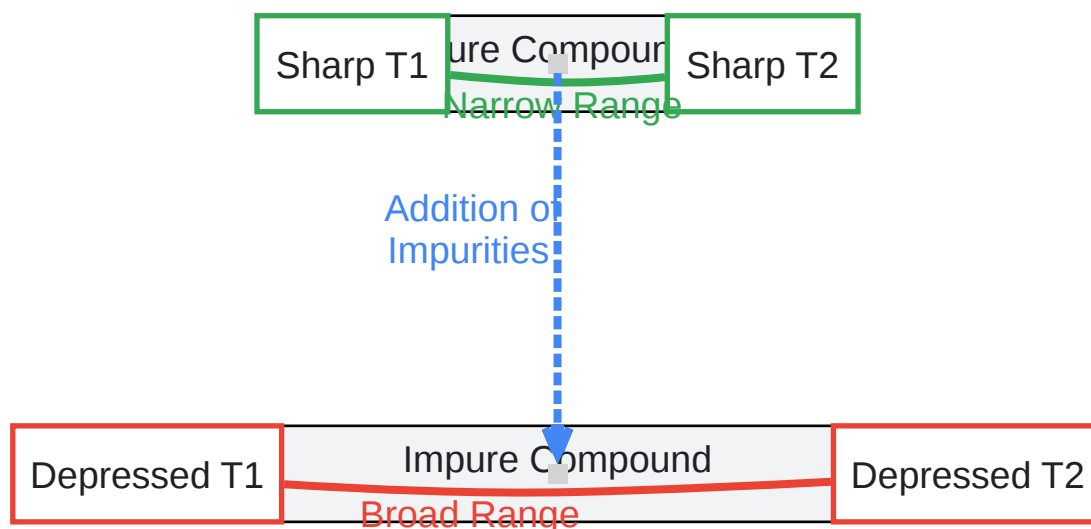
## Visualizations: Workflows and Relationships

Diagrams are provided to illustrate the experimental workflow for determining physical properties and the logical relationship between a compound's purity and its melting point.



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Caption: Experimental workflow for determining melting point and solubility.



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Caption: Effect of impurities on a compound's melting point range.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)